

Application Notes and Protocols for Preparing Entasobulin Stock Solutions in DMSO

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Compound of Interest

Compound Name: Entasobulin

Cat. No.: B1671357

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Introduction

Entasobulin is a potent, small molecule inhibitor of β -tubulin polymerization, demonstrating significant anti-proliferative activity in various cancer cell lines, including those with multidrug resistance phenotypes.[1][2] As with many small molecule inhibitors, dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions due to its excellent solubilizing properties for organic compounds.

Proper preparation and storage of **Entasobulin** stock solutions are critical for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, handling, and storage of **Entasobulin** in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Entasobulin** and its solubility in DMSO.

Parameter	Value	Reference
Molecular Weight	439.89 g/mol	[1][2]
Molecular Formula	C ₂₆ H ₁₈ ClN ₃ O ₂	[1][2]
CAS Number	501921-61-5	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	155 mg/mL (352.36 mM)	[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (DMSO Stock)	-80°C for 2 years; -20°C for 1 year	[1]

Experimental Protocols

Materials

- Entasobulin powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Entasobulin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments. Adjustments can be made based on experimental

needs.

- **Pre-weighing Preparation:** Before opening, centrifuge the vial of **Entasobulin** powder to ensure all the powder is at the bottom.
- **Weighing:** Carefully weigh out the desired amount of **Entasobulin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.399 mg of **Entasobulin** (Molecular Weight = 439.89).
- **Dissolution:**
 - Add the appropriate volume of DMSO to the vial containing the **Entasobulin** powder. For 4.399 mg, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic water bath for 5-10 minutes.^{[1][2]} Visually inspect the solution to ensure it is clear and free of particulates. It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so using a newly opened bottle is recommended.^[1]
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^[1]

Preparation of Working Solutions

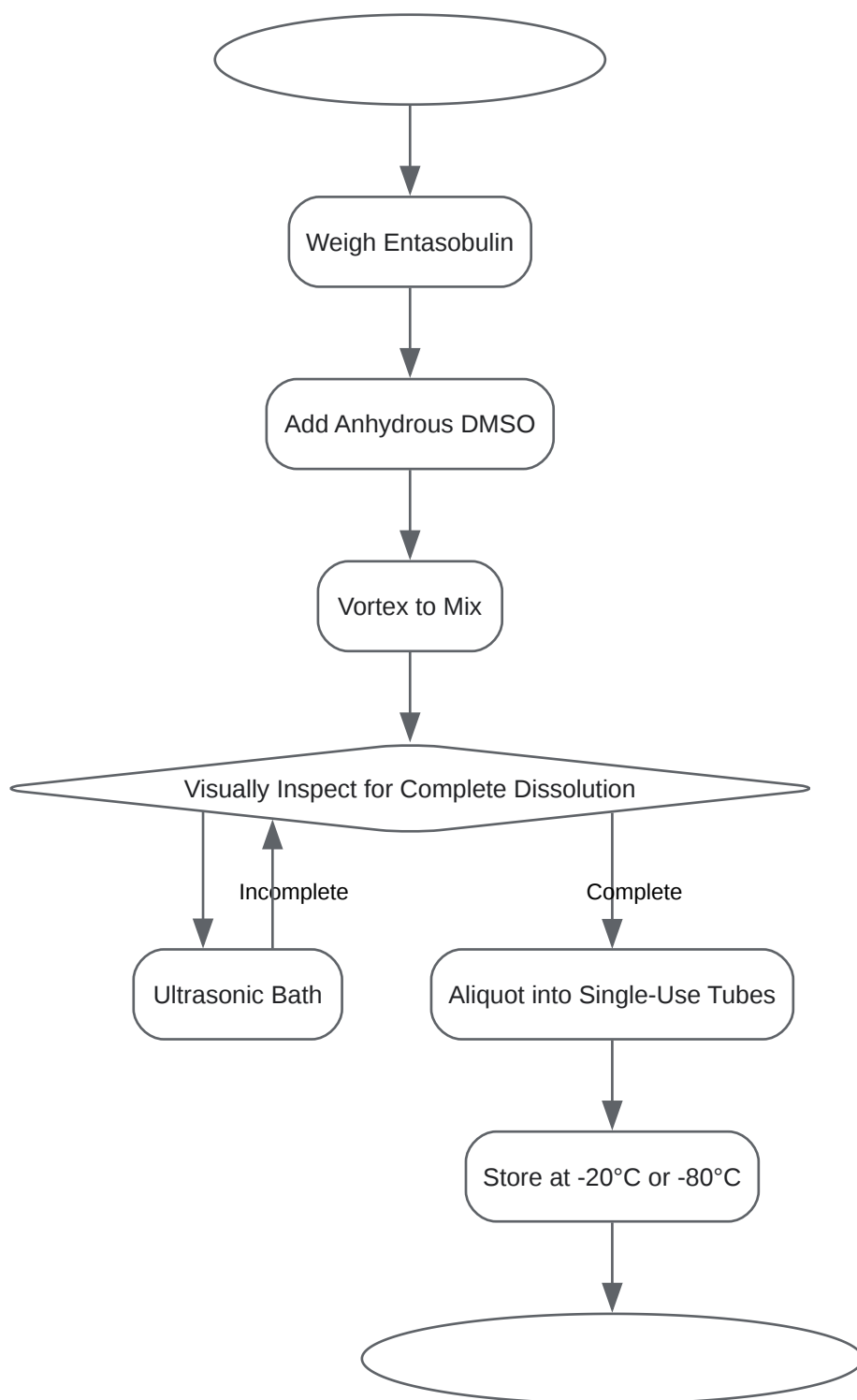
When preparing working solutions for cell-based assays or other aqueous experimental systems, it is crucial to avoid precipitation of the compound.

- **Serial Dilution:** It is recommended to perform serial dilutions of the high-concentration DMSO stock solution in DMSO first before the final dilution into the aqueous medium.

- Final Dilution: Add the diluted DMSO stock to the aqueous buffer or cell culture medium and mix immediately and thoroughly. The final concentration of DMSO in the experimental medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced toxicity.[3] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

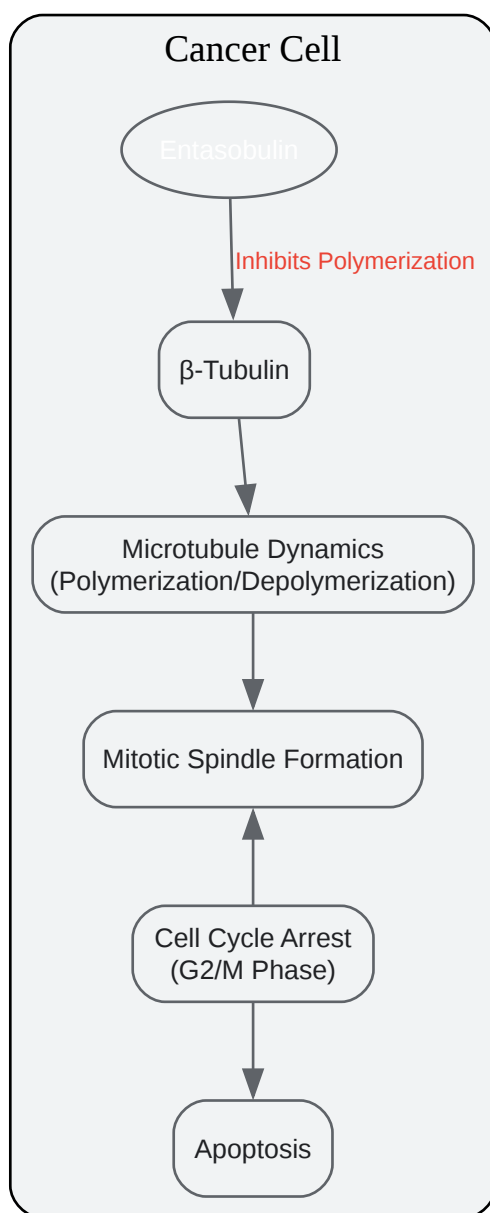
Experimental Workflow for Entasobulin Stock Solution Preparation



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Caption: Workflow for preparing **Entasobulin** stock solution in DMSO.

Signaling Pathway of Entasobulin



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Caption: Mechanism of action of **Entasobulin** as a β -tubulin inhibitor.

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